

# An In-depth Technical Guide to 4-benzyl-4-hydroxypiperidine

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## Compound of Interest

Compound Name: 4-Benzyl-4-hydroxypiperidine

Cat. No.: B046229

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For researchers, scientists, and professionals in drug development, **4-benzyl-4-hydroxypiperidine** is a crucial building block in the synthesis of various therapeutic compounds. This technical guide provides a comprehensive overview of its chemical and physical properties, alongside insights into its applications and synthesis.

## Core Chemical and Physical Properties

**4-benzyl-4-hydroxypiperidine**, a crystalline powder ranging in color from white to cream or yellow to brownish, is recognized for its role as a versatile intermediate in organic synthesis.[1] [2] Its hygroscopic nature necessitates storage in a cool, dry, and well-ventilated environment with the container tightly sealed.[3] While slightly soluble in water, it shows slight solubility in chloroform, DMSO, and methanol.[1][3]

A summary of its key quantitative properties is presented below for easy reference and comparison.

Property	Value	Source
CAS Number	51135-96-7	[1][3][4]
Molecular Formula	C12H17NO	[1][3][4]
Molecular Weight	191.27 g/mol	[1][4]
Melting Point	80-85 °C	[1]
Boiling Point	327.03°C (rough estimate)	[1]
Density	1.0096 (rough estimate)	[1]
pKa	14.94 ± 0.20 (Predicted)	[1]
LogP (Octanol/Water Partition Coefficient)	1.344 (Crippen Method)	[4]
Water Solubility (log10ws)	-2.41 (Crippen Method)	[4]

## Synthesis and Applications

While specific, detailed experimental protocols for the synthesis of **4-benzyl-4-hydroxypiperidine** are not readily available in the public domain, the general synthetic routes often involve multi-step processes starting from more common piperidine derivatives.

Its primary application lies in the field of medicinal chemistry, where it serves as a foundational scaffold for the development of novel therapeutic agents. It is a key building block for synthesizing compounds with potential therapeutic properties.[2][5] A notable application is in the synthesis of 4-benzimidazolyl-piperidinylcarbonyl-piperidine analogs, which have been investigated as histamine H3 antagonists.[1][2][3]

## Logical Relationship of Synthesis Application

The following diagram illustrates the logical flow from the starting material to its application in the development of histamine H3 antagonists.



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Caption: Logical workflow from **4-benzyl-4-hydroxypiperidine** to its therapeutic application.

Due to the proprietary nature of drug development and chemical manufacturing, detailed experimental protocols for the synthesis of **4-benzyl-4-hydroxypiperidine** and its derivatives are often not publicly disclosed. Researchers would typically need to consult specialized chemical synthesis literature or patents for such information. Similarly, specific signaling pathways directly modulated by **4-benzyl-4-hydroxypiperidine** itself are not a primary area of public research, as its main role is that of an intermediate in the synthesis of more complex, biologically active molecules. The biological activity and corresponding signaling pathway interactions are properties of the final compounds synthesized from this versatile building block.

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-benzyl-4-hydroxypiperidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046229#4-benzyl-4-hydroxypiperidine-chemical-properties]

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